

"Apoptosis inducer 17" solubility issues and solutions

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Compound of Interest		
Compound Name:	Apoptosis inducer 17	
Cat. No.:	B12373943	Get Quote

Technical Support Center: Apoptosis Inducer 17

This technical support center provides troubleshooting guidance and frequently asked questions regarding "Apoptosis Inducer 17." Initial research indicates that "Apoptosis Inducer 17" is not a standardized chemical name and may refer to several different compounds. However, a common source of this query relates to the SIRT2 inhibitor AGK2 (CAS 304896-28-4). This guide will focus on the solubility and handling of AGK2, a selective Sirtuin 2 (SIRT2) inhibitor known to induce apoptosis.

Frequently Asked Questions (FAQs)

Q1: What is Apoptosis Inducer 17 (AGK2)?

A1: AGK2 is a cell-permeable, selective inhibitor of SIRT2, a type of histone deacetylase. It has an IC50 of 3.5 μ M for SIRT2 and shows minimal activity against SIRT1 and SIRT3 at higher concentrations.[1][2][3] By inhibiting SIRT2, AGK2 can induce apoptosis and has been studied in the context of neurodegenerative diseases like Parkinson's and in cancer research.[1][2]

Q2: I am having trouble dissolving **Apoptosis Inducer 17** (AGK2). What are the recommended solvents?

A2: AGK2 is a crystalline solid that can be challenging to dissolve. The recommended solvent is Dimethyl Sulfoxide (DMSO). It is also soluble in Dimethylformamide (DMF). For in vivo studies, a formulation using a combination of solvents may be necessary.



Q3: What is the maximum stock concentration I can achieve with AGK2 in DMSO?

A3: You can prepare a stock solution of up to 10 mg/mL in DMSO, which is approximately 23.03 mM. Some suppliers also state solubility of up to 10 mM in DMSO. It is often recommended to use ultrasonic agitation and gentle warming (up to 60°C) to aid dissolution. Note that hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound, so using fresh, high-quality DMSO is critical.

Q4: Can I dissolve AGK2 in aqueous buffers like PBS?

A4: AGK2 has very poor solubility in aqueous solutions. Direct dissolution in PBS is not recommended. A working solution can be prepared by diluting a concentrated DMSO or DMF stock into your aqueous culture medium or buffer. For example, a 1:2 mixture of DMF:PBS (pH 7.2) can achieve a solubility of approximately 0.3 mg/ml.

Q5: How should I store the stock solution of AGK2?

A5: Once dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C. Under these conditions, the stock solution is stable for at least 6 months at -20°C and up to a year at -80°C.

Troubleshooting Guide: Solubility Issues

If you are experiencing issues with the solubility of AGK2, please refer to the following troubleshooting steps.

Problem 1: Precipitate forms when diluting my DMSO stock into aqueous media.

- Cause: The concentration of AGK2 in the final aqueous solution is above its solubility limit.
 This is a common issue when "crashing out" a hydrophobic compound from an organic solvent into an aqueous buffer.
- Solution:
 - Lower the final concentration: Try diluting your stock solution further into the media.



- Use a surfactant or co-solvent: For in vivo formulations, a mixture of solvents can improve solubility. One suggested formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. When preparing this, add the co-solvents sequentially.
- Warm the aqueous media: Gently warming your cell culture media or buffer to 37°C before adding the AGK2 stock solution can sometimes help keep the compound in solution.

Problem 2: The compound will not fully dissolve in DMSO, even at the recommended concentration.

- Cause: The DMSO may have absorbed moisture, or the compound requires more energy to dissolve.
- Solution:
 - Use fresh, anhydrous DMSO: Ensure you are using a new, unopened bottle of high-purity, anhydrous DMSO.
 - Apply gentle heat and sonication: Warm the solution to 60°C and use an ultrasonic bath to aid dissolution. Be careful not to overheat the compound, which could lead to degradation.

Data Presentation: Solubility of AGK2

The following table summarizes the solubility data for AGK2 in various solvents.



Solvent/Formulatio n	Maximum Concentration	Molar Equivalent	Reference
DMSO	10 mg/mL	~23.03 mM	
DMSO	Soluble to 10 mM	-	-
DMSO	1 mg/mL	~2.30 mM	-
DMF	3 mg/mL	~6.91 mM	-
DMF:PBS (pH 7.2) (1:2)	0.3 mg/mL	~0.69 mM	-
10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	≥ 0.5 mg/mL	≥ 1.15 mM	<u>-</u>

Experimental Protocols Protocol for Preparing a 10 mM Stock Solution of AGK2 in DMSO

Materials:

- AGK2 powder (M.Wt: 434.27 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)
- Warming block or water bath (optional)

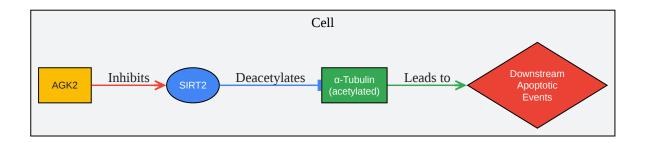
Procedure:



- Calculate the required mass of AGK2 for your desired volume. For 1 mL of a 10 mM stock solution, you will need 4.34 mg of AGK2.
- Weigh out the AGK2 powder and place it in a sterile microcentrifuge tube.
- Add the calculated volume of DMSO to the tube.
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, use an ultrasonic bath for 10-15 minutes. Gentle warming to 60°C can also be applied.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes.
- Store the aliquots at -20°C or -80°C.

Visualizations Signaling Pathway

The following diagram illustrates the simplified mechanism of action for AGK2 in inducing apoptosis through the inhibition of SIRT2.



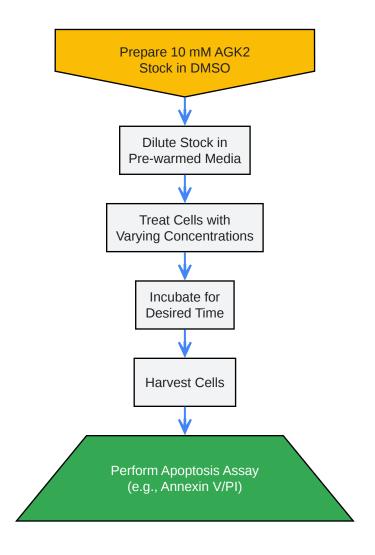
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Caption: AGK2 inhibits SIRT2, leading to hyperacetylation of proteins like α -tubulin and inducing apoptosis.

Experimental Workflow



This diagram outlines a general workflow for preparing AGK2 and treating cells to assess apoptosis.



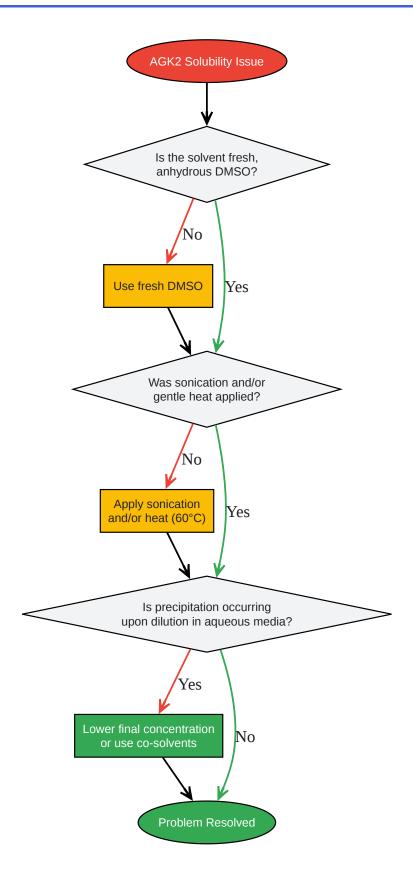
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Caption: Workflow for preparing AGK2 and conducting an apoptosis experiment.

Troubleshooting Logic

This diagram provides a logical flow for troubleshooting solubility issues with AGK2.





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Caption: A logical workflow for troubleshooting AGK2 solubility problems.



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